

Preparation of Simazine Stock Solutions for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: *Simazine*

Cat. No.: *B1681756*

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Introduction

Simazine, a chloro-s-triazine herbicide, has been widely used in agriculture for the control of broadleaf and grassy weeds. Its primary mode of action is the inhibition of photosynthesis in plants.[1] Beyond its agricultural applications, **simazine** has garnered attention in toxicological and biomedical research due to its potential endocrine-disrupting properties and other off-target effects. Accurate and reproducible preparation of **simazine** stock solutions is a critical first step for in vitro and in vivo studies designed to elucidate its biological effects. This document provides detailed protocols for the preparation, storage, and application of **simazine** stock solutions for experimental purposes.

Data Presentation

Simazine Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ ClN ₅	PubChem
Molecular Weight	201.66 g/mol	PubChem
Appearance	White crystalline solid	ChemicalBook[2]
Melting Point	225-227 °C	Wikipedia[3]

Solubility of Simazine

The solubility of **simazine** in various solvents is a critical factor in the preparation of stock solutions. The following table summarizes its solubility at or near room temperature.

Solvent	Solubility	Source
Water	5 mg/L	Wikipedia[3], ChemicalBook[2]
Methanol	400 mg/L	ChemicalBook[2]
Ethanol	570 mg/L	PubChem[4]
Acetone	1500 mg/L	PubChem[4]
Dichloromethane	0.576 g/L	ECHA[5]
Chloroform	Slightly soluble	Wikipedia[3], ChemicalBook[2]
Toluene	130 mg/L	PubChem[4]
n-Hexane	3.1 mg/L	PubChem[4]
Petroleum Ether	2 mg/L	ChemicalBook[2]
Dimethyl Sulfoxide (DMSO)	12 mg/mL	TargetMol[6]

Due to its low aqueous solubility, organic solvents are typically required for preparing concentrated stock solutions.

Experimental Protocols

Materials and Reagents

- **Simazine** (analytical standard, purity $\geq 98\%$)
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Ethanol, absolute, sterile-filtered
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile serological pipettes and pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparation of Simazine Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **simazine** in DMSO, a common solvent for in vitro studies.

- Calculation:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **simazine** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 201.66 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 2.0166 \text{ mg}$
- Weighing:

- In a sterile environment (e.g., a chemical fume hood or biosafety cabinet), accurately weigh approximately 2.02 mg of **simazine** powder using a calibrated analytical balance.
- Transfer the weighed powder into a sterile amber glass vial or a polypropylene tube.
- Dissolution:
 - Add 1 mL of sterile DMSO to the vial containing the **simazine** powder.
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - If necessary, sonicate the solution for a few minutes to aid dissolution. Visually inspect the solution to ensure no particulates are present.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][7]} Protect from light.^{[1][7]}

Preparation of Working Solutions for Cell Culture

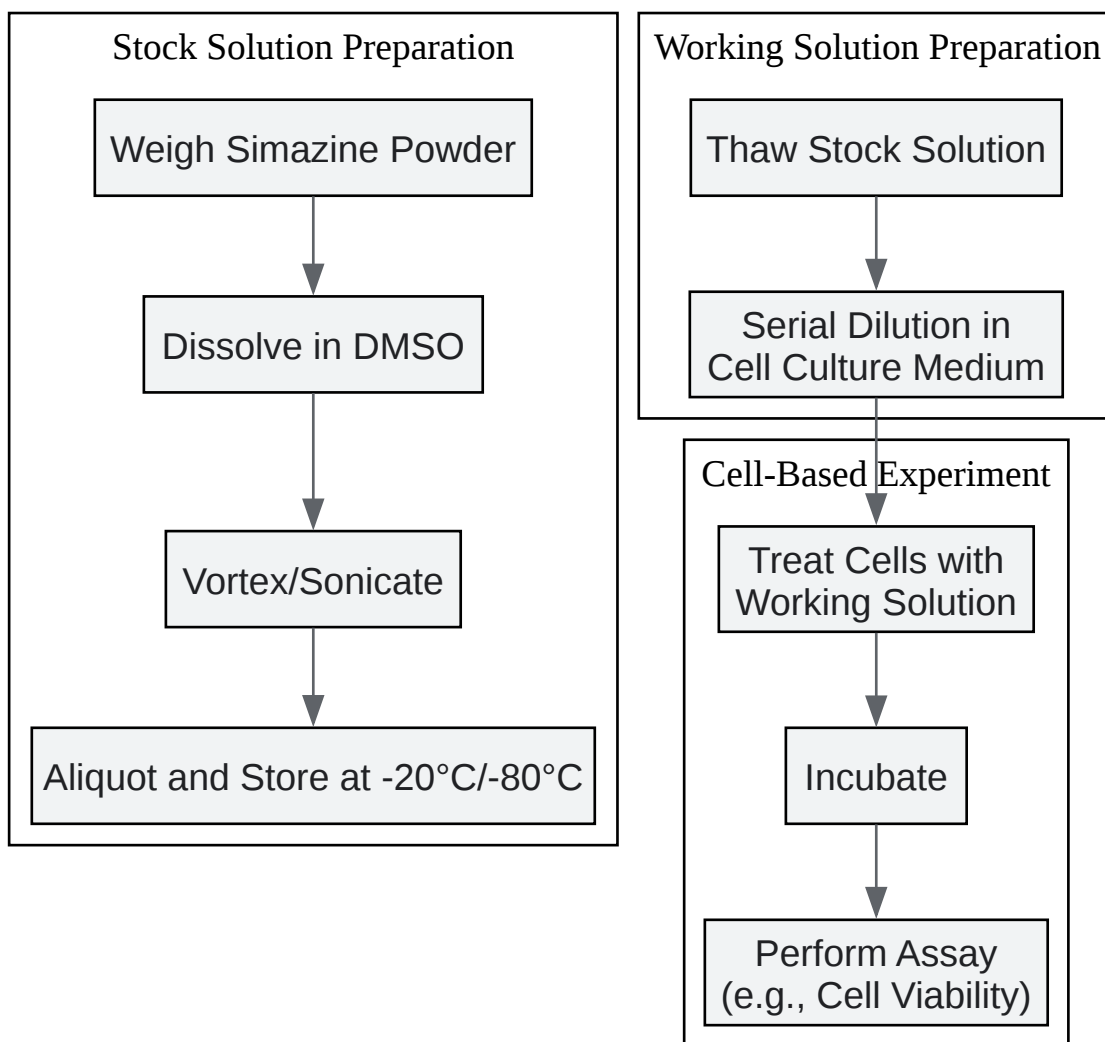
Working solutions should be prepared fresh from the stock solution for each experiment. It is crucial to maintain a low final concentration of the solvent (e.g., DMSO) in the cell culture medium to avoid solvent-induced cytotoxicity, typically $\leq 0.1\%$ (v/v).

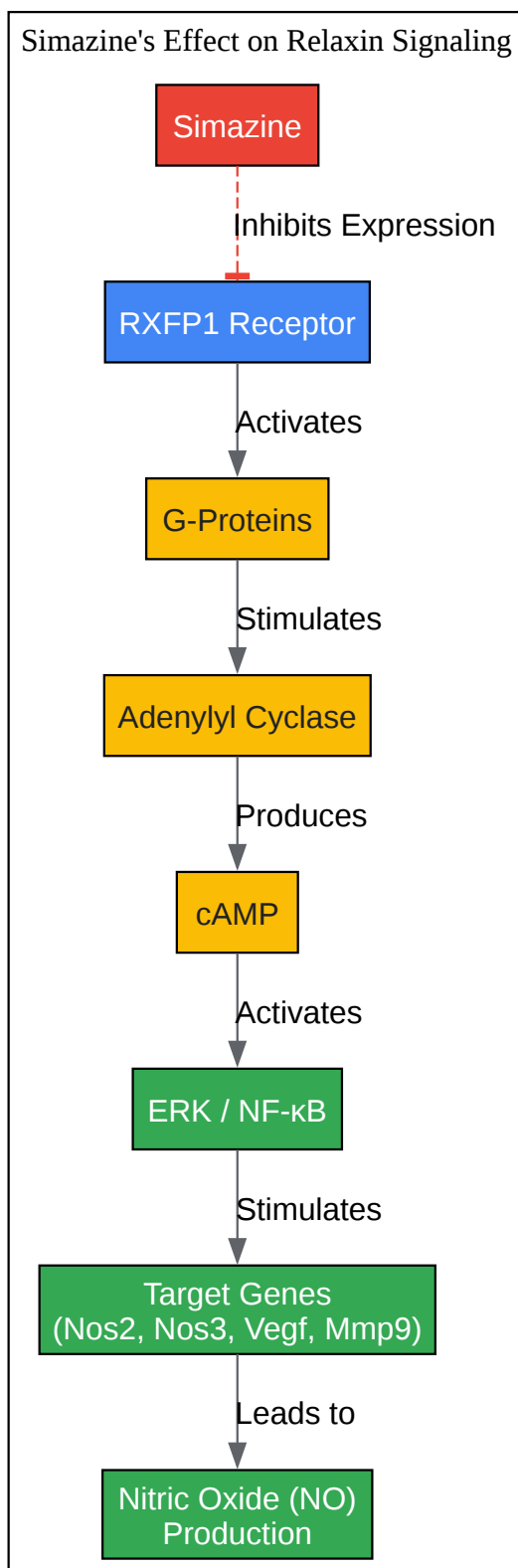
Example: Preparation of a 10 μM working solution from a 10 mM stock:

- Perform a serial dilution. For example, dilute the 10 mM stock solution 1:100 in sterile cell culture medium to obtain a 100 μM intermediate solution.
- Further dilute the 100 μM intermediate solution 1:10 in cell culture medium to achieve the final desired concentration of 10 μM .

- Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of DMSO as the highest concentration of **simazine** used.

Mandatory Visualization





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